

Application Notes and Protocols: Methyl 2-(N-methylformamido)acetate in Organic Synthesis

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Compound of Interest

Compound Name:	Methyl 2-(N-methylformamido)acetate
Cat. No.:	B1596403

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Methyl 2-(N-methylformamido)acetate, also known by its synonyms N-formylsarcosine methyl ester and methyl N-formyl-N-methylglycinate, is a derivative of the amino acid sarcosine. While not as extensively documented in mainstream organic synthesis literature as other common building blocks, its structure lends itself to potential applications in medicinal chemistry, peptide synthesis, and as a reference standard in drug development. This document provides an overview of its synthesis, potential applications, and relevant protocols.

Chemical Properties and Structure

Methyl 2-(N-methylformamido)acetate is a liquid at room temperature with a molecular weight of 131.13 g/mol. Its structure features a methyl ester, a tertiary amide (N-methylformamide), and an acetate backbone. The presence of these functional groups dictates its reactivity and potential synthetic utility.

Table 1: Physicochemical Properties of **Methyl 2-(N-methylformamido)acetate**

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO ₃	[1]
Molecular Weight	131.13 g/mol	[1]
CAS Number	68892-06-8	[1]
Appearance	Liquid	[2]
Boiling Point	246.9°C at 760 mmHg	[3]
Density	1.1 g/cm ³	[3]

Synthesis Protocol

A detailed experimental protocol for the synthesis of **Methyl 2-(N-methylformamido)acetate** is not readily available in the reviewed literature. However, a reliable procedure for its corresponding ethyl ester, ethyl N-formyl-N-methylglycinate, has been reported and can be adapted for the synthesis of the methyl ester. The following protocol is based on the formylation of the parent amino acid ester.

2.1. Synthesis of **Methyl 2-(N-methylformamido)acetate** from Sarcosine Methyl Ester Hydrochloride

This protocol describes the N-formylation of sarcosine methyl ester hydrochloride using methyl formate as the formylating agent and potassium carbonate as the base.

Experimental Protocol:

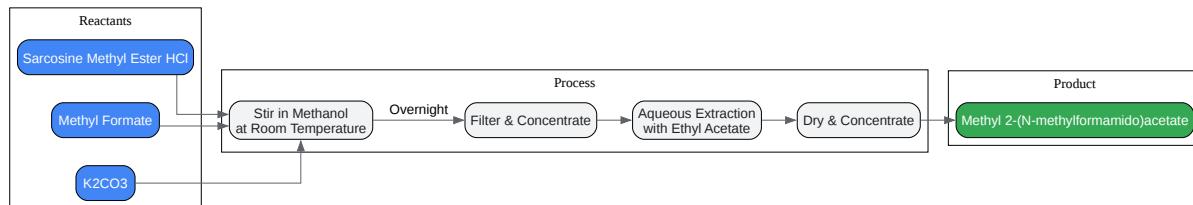
- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer, add sarcosine methyl ester hydrochloride and suspend it in a mixture of methanol and methyl formate.
- Base Addition: While stirring vigorously, add potassium carbonate to the suspension at room temperature.
- Reaction: Continue stirring the suspension at room temperature overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- Work-up:
 - Filter the reaction mixture to remove the inorganic salts.
 - Wash the precipitate with methanol.
 - Combine the filtrates and concentrate under reduced pressure using a rotary evaporator.
- Extraction:
 - Dissolve the residue in a minimal amount of water.
 - Extract the aqueous solution with a suitable organic solvent, such as ethyl acetate (4 x 200 mL).
- Drying and Concentration:
 - Combine the organic layers and dry over anhydrous magnesium sulfate ($MgSO_4$).
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the final product, **Methyl 2-(N-methylformamido)acetate**, as a liquid.

Table 2: Reagents and Stoichiometry for the Synthesis of **Methyl 2-(N-methylformamido)acetate**

Reagent	Molar Equiv.	Molecular Weight (g/mol)	Amount (for 0.1 mol scale)
Sarcosine methyl ester HCl	1.0	139.58	13.96 g
Methyl Formate	~6.5	60.05	~65 mL
Methanol	-	32.04	200 mL
Potassium Carbonate	1.5	138.21	20.73 g

Note: The stoichiometry for methyl formate and methanol is adapted from the protocol for the ethyl ester and may require optimization.[4]

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Caption: Synthetic workflow for **Methyl 2-(N-methylformamido)acetate**.

Applications in Organic Synthesis

While specific, high-yield applications of **Methyl 2-(N-methylformamido)acetate** are not widely reported, its structure suggests several potential uses, particularly in the realm of medicinal chemistry and drug development.

3.1. Building Block in Medicinal Chemistry

The parent compound, sarcosine methyl ester, is utilized as a building block in the synthesis of complex organic molecules, including new drug candidates for neurological disorders.^[5] By analogy, **Methyl 2-(N-methylformamido)acetate** can serve as a precursor for introducing an N-formyl-N-methylglycine moiety into a target molecule. The N-formyl group can be a key pharmacophoric feature or a protecting group that is removed or transformed in a later synthetic step.

3.2. Precursor for Heterocyclic Synthesis

Amino acid esters are common starting materials for the synthesis of various N-heterocycles. While no specific examples utilizing **Methyl 2-(N-methylformamido)acetate** were identified, its

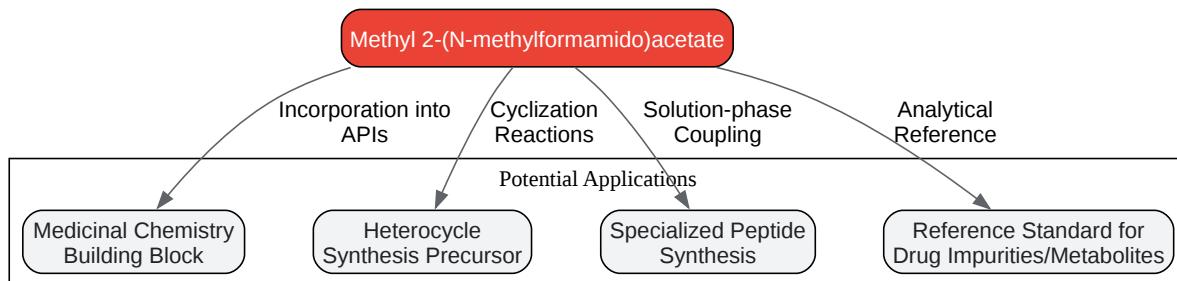
functional groups could potentially participate in cyclization reactions to form substituted piperazines, morpholines, or other heterocyclic systems.

3.3. Role in Peptide Chemistry

N-methylation of amino acids is a strategy to enhance the bioavailability and in vivo half-life of synthetic peptides.^[6] Although the N-formyl group is not a standard protecting group in modern solid-phase peptide synthesis (SPPS), N-formylsarcosine methyl ester could be used in solution-phase peptide synthesis or for the synthesis of specialized peptide analogs where the N-formyl group is a desired final modification.

3.4. Reference Standard in Drug Stability and Metabolite Studies

N-formylation of secondary amine drugs has been observed as a degradation pathway in pharmaceutical formulations.^{[7][8]} For instance, N-formyl impurities have been identified in drugs like varenicline and linagliptin.^{[7][9]} Therefore, **Methyl 2-(N-methylformamido)acetate** can be synthesized and used as a reference standard for the identification and quantification of potential N-formylated metabolites or degradation products of sarcosine-containing drugs or peptides.



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Caption: Potential applications of **Methyl 2-(N-methylformamido)acetate**.

Conclusion

Methyl 2-(N-methylformamido)acetate is a specialized chemical entity with potential, though not yet widely explored, applications in organic synthesis. Its most immediate and practical use appears to be as a building block in medicinal chemistry and as a crucial reference standard in the pharmaceutical industry for monitoring drug degradation and metabolism. The provided synthesis protocol, adapted from a reliable source, offers a pathway for its preparation in a laboratory setting. Further research into the reactivity of this compound could unveil novel synthetic methodologies and applications.

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